

1-(2-Methyl-5-nitrophenyl)guanidine nitrate chemical properties

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Compound of Interest

Compound Name:	1-(2-Methyl-5-nitrophenyl)guanidine nitrate
Cat. No.:	B018816

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Technical Guide: 1-(2-Methyl-5-nitrophenyl)guanidine Nitrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Methyl-5-nitrophenyl)guanidine nitrate is a key chemical intermediate, recognized for its crucial role in the synthesis of the targeted anticancer drug, Imatinib. This technical guide provides a comprehensive overview of its chemical properties, detailed experimental protocols for its synthesis and analysis, and its place within the broader context of pharmaceutical manufacturing. The presence of both a nitro group and a guanidine moiety in its structure makes it a compound of interest for further research in medicinal chemistry.^[1]

Chemical and Physical Properties

A summary of the known quantitative properties of **1-(2-Methyl-5-nitrophenyl)guanidine nitrate** is presented below. These values have been compiled from various chemical suppliers and safety data sheets.

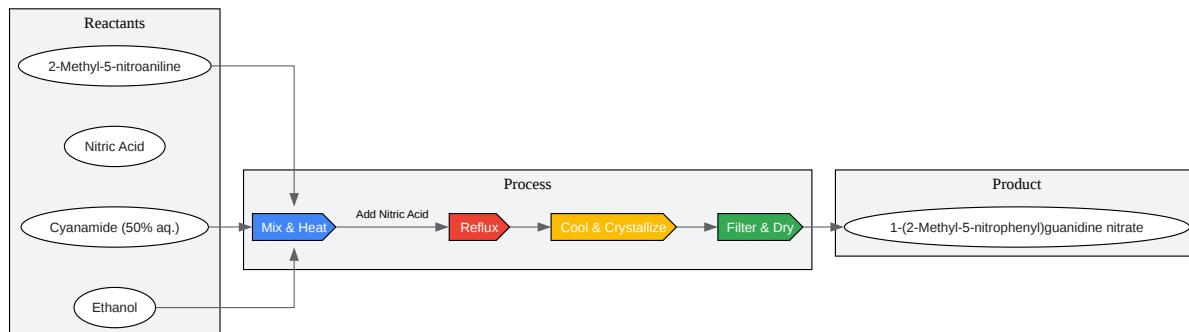
Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ N ₅ O ₅	[2]
Molecular Weight	257.21 g/mol	[3]
CAS Number	152460-08-7	[4]
Appearance	White to off-white or light yellow solid/powder	[3][5]
Melting Point	218-219 °C	[1][6]
Purity (as per suppliers)	>97.0% (HPLC)	[3]
Solubility	Soluble in water.	[6][7]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place.	[3]

Experimental Protocols

Synthesis of 1-(2-Methyl-5-nitrophenyl)guanidine Nitrate

The synthesis of this compound is a critical step in the manufacturing pathway of Imatinib.[8] A common method involves the reaction of 2-methyl-5-nitroaniline with cyanamide in the presence of an acid. The following protocol is adapted from patent literature, which describes the formation of the guanidine nitrate salt.[2]

Reaction:



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Caption: Synthesis workflow for **1-(2-Methyl-5-nitrophenyl)guanidine nitrate**.

Materials:

- 2-methyl-5-nitroaniline
- 50% aqueous cyanamide solution
- Concentrated nitric acid
- Ethanol

Procedure:

- To a suitable reaction vessel, add 2-methyl-5-nitroaniline (121.72 g) and 50% aqueous cyanamide solution (100.8 g).[\[2\]](#)

- Add ethanol (160 ml) to the mixture.[2]
- Stir the mixture and heat to 70°C.[2]
- Slowly add concentrated nitric acid (50 ml) to the reaction mixture. Caution: This step may be exothermic.
- After the addition of nitric acid, heat the mixture to reflux and maintain for approximately 3 hours.[2]
- After the reaction is complete, cool the mixture to 45°C and then allow it to stand to cool down further and crystallize.[2]
- Collect the precipitated solid by suction filtration.[2]
- Wash the filter cake with ethanol (150 ml).[2]
- Dry the resulting yellow-white solid to obtain **1-(2-methyl-5-nitrophenyl)guanidine nitrate**. The reported yield for a similar process is approximately 87%. [2]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The purity of **1-(2-Methyl-5-nitrophenyl)guanidine nitrate** is typically assessed by reverse-phase HPLC. While a specific, detailed protocol is not readily available in the public domain, the following general conditions have been reported.

General HPLC Parameters:

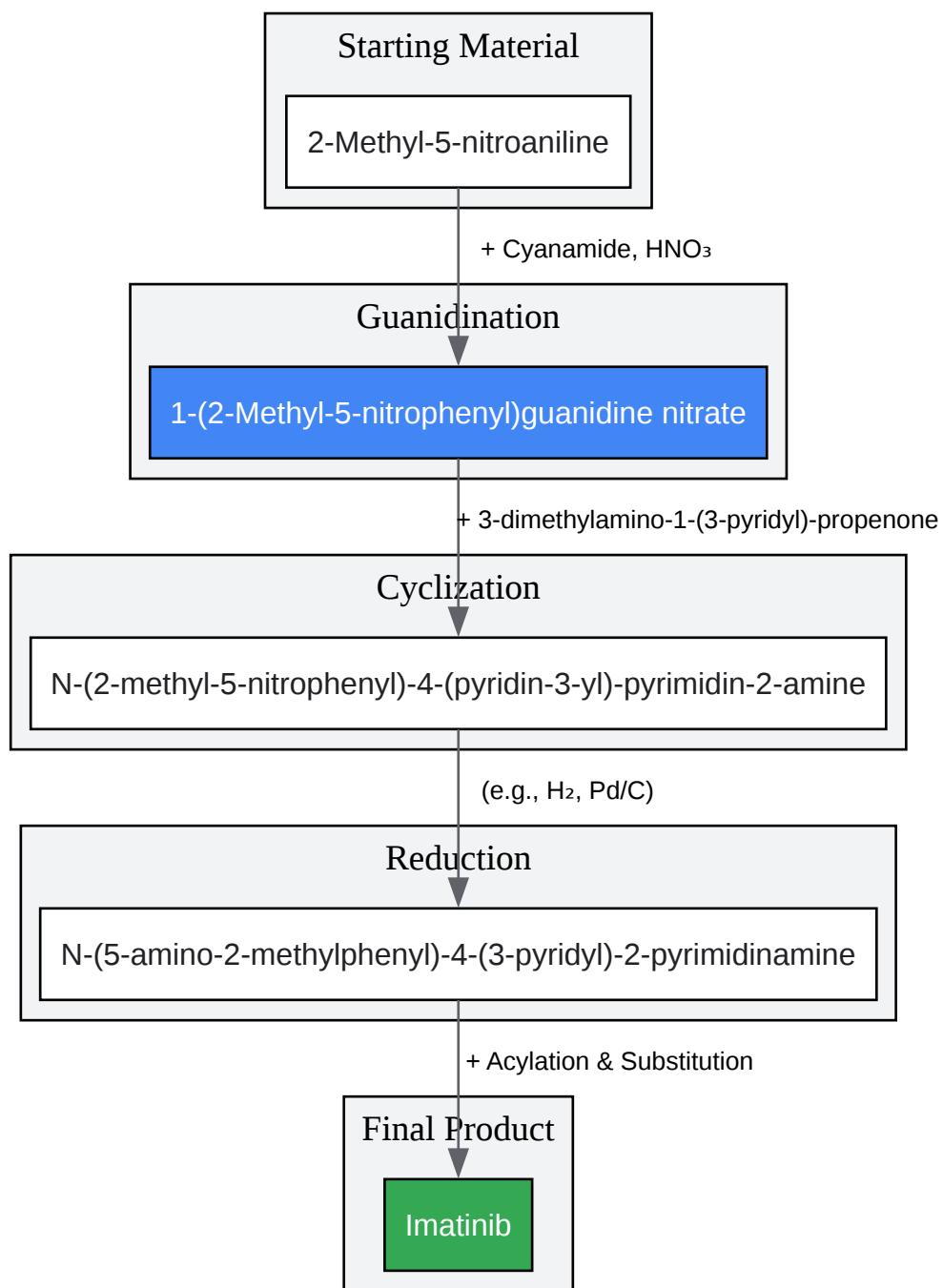
- Column: A reverse-phase column such as Newcrom R1 is suggested.[9]
- Mobile Phase: A mixture of acetonitrile and water with an acid modifier.[9]
 - For standard analysis, phosphoric acid can be used.[9]
 - For Mass Spectrometry (MS) compatible applications, formic acid should be used as the modifier.[9]

- **Detection:** UV detection is suitable for this compound. A wavelength of 195 nm has been used for the analysis of the parent guanidine molecule.[10]

Note: For method development and validation, it is crucial to optimize parameters such as the specific column, mobile phase composition and gradient, flow rate, and detector wavelength for the specific instrumentation being used.

Role in Imatinib Synthesis

1-(2-Methyl-5-nitrophenyl)guanidine nitrate is not known to have a direct biological mechanism of action itself.[1] Its primary significance lies in its role as a precursor in the synthesis of Imatinib.[1] The following diagram illustrates the logical flow from the starting material to Imatinib, highlighting the position of the title compound.



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Caption: Simplified reaction pathway for Imatinib synthesis.

The synthesis involves the initial formation of the guanidine nitrate, followed by a cyclization reaction to form the pyrimidine ring.^[11] Subsequent reduction of the nitro group to an amine and further condensation reactions lead to the final Imatinib molecule.^[8]

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **1-(2-Methyl-5-nitrophenyl)guanidine nitrate**. The presence of a nitroaromatic group suggests that it should be handled with care, avoiding high temperatures and potential ignition sources. [1] Guanidine derivatives can be irritants, and therefore, skin and eye contact should be avoided.[1] Always refer to the latest Safety Data Sheet (SDS) for complete and detailed safety information.

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